

An In-depth Technical Guide to the Spectroscopic Properties of Thermopterin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Thermopterin*

Cat. No.: *B1682253*

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Introduction

Thermopterin (CAS 135745-46-9) is a complex pterin derivative isolated from the thermophilic archaeon *Methanoculleus thermophilicum*. Its intricate structure, featuring a pteridine core linked to a phosphorylated and amino-acid-conjugated side chain, suggests a significant biological role, potentially as a cofactor in enzymatic reactions within its host organism. Pterins, as a class of heterocyclic compounds, are known for their diverse functions, including their involvement in metabolic pathways and cellular signaling. The spectroscopic properties of these molecules are key to understanding their structure, function, and potential applications in drug development and as biomarkers.

While specific, experimentally determined spectroscopic data for **Thermopterin** is not widely available in the public domain, this guide provides a comprehensive overview of its expected spectroscopic characteristics based on its chemical structure and the well-established properties of related pterin compounds. Furthermore, it outlines detailed experimental protocols for obtaining and analyzing the spectroscopic data for a molecule such as **Thermopterin**.

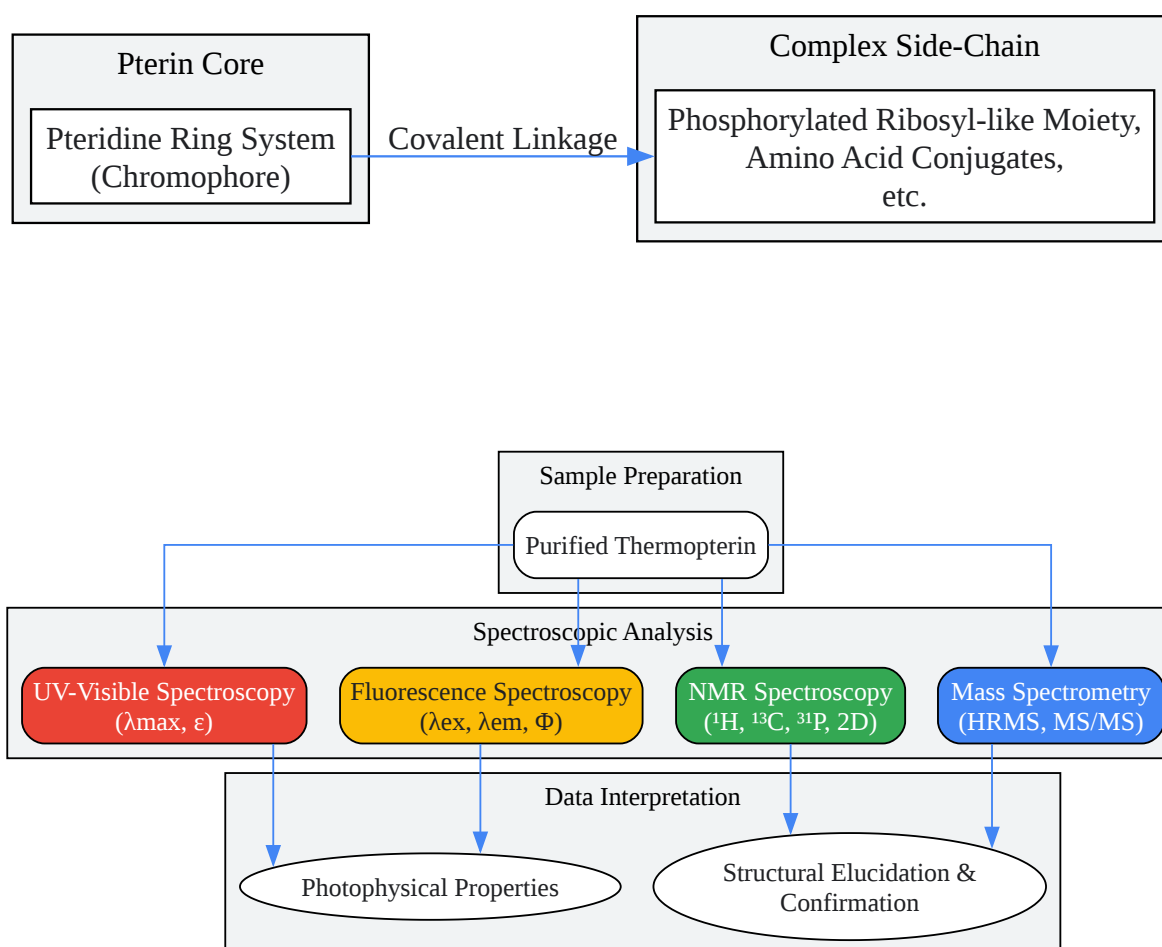
Chemical Structure of Thermopterin

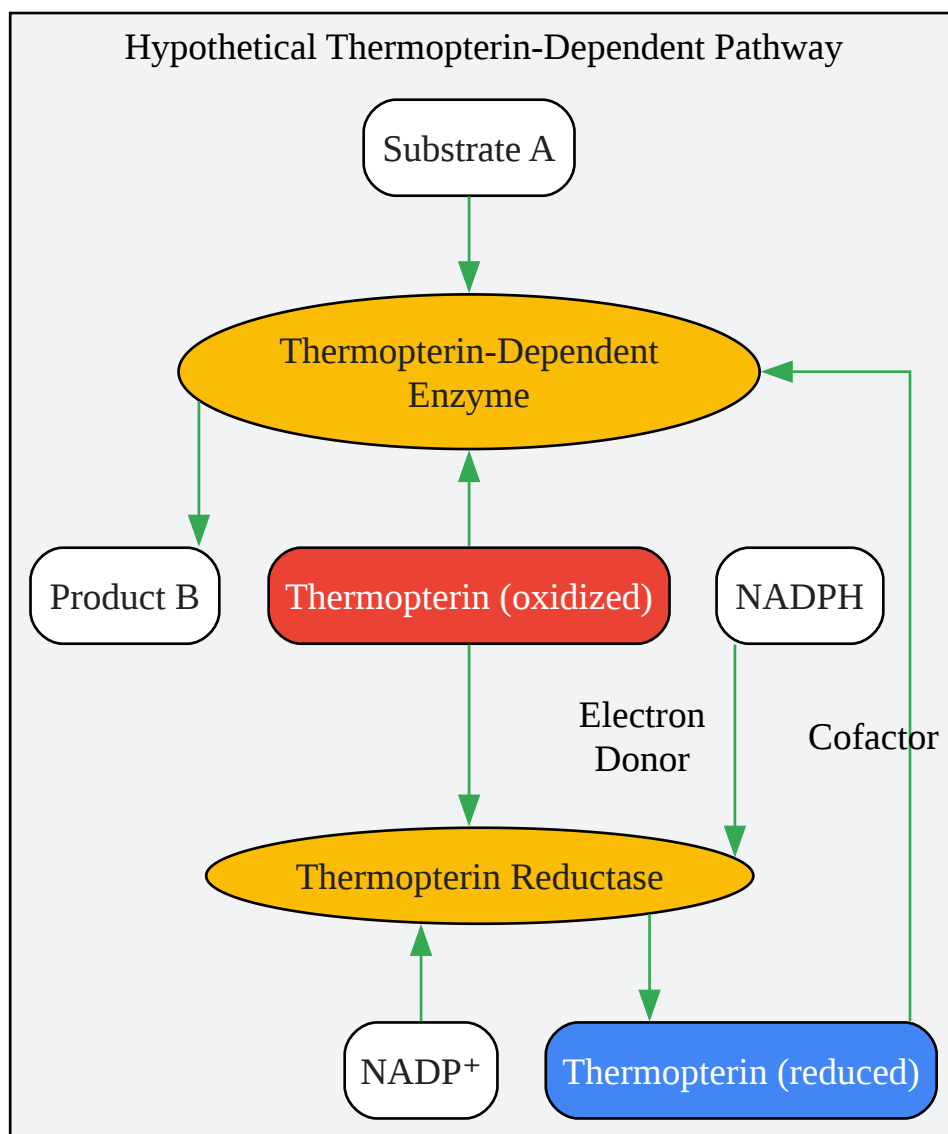
IUPAC Name: (2-((((5-((5-(4-((1-(2-amino-4-oxo-3,4-dihydropteridin-7-yl)ethyl)amino)-2,5-dihydroxyphenyl)-2,3,4-trihydroxypentyl)oxy)-3,4-dihydroxytetrahydrofuran-2-yl)methoxy)

(hydroxy)phosphoryl)oxy)-4-carboxybutanoyl)aspartic acid.[1] Molecular Formula:

C₃₃H₄₄N₇O₂₁P[1] Molecular Weight: 905.71 g/mol [1]

The structure of **Thermoplerin** is characterized by a 2-amino-4-oxo-pteridine ring, which is the core chromophore responsible for its primary spectroscopic properties. The extensive side-chain, while not contributing significantly to the primary UV-Visible absorption and fluorescence, will have a profound impact on the molecule's overall conformation, solubility, and its interactions with other molecules, which can be probed by techniques such as NMR.





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References

- 1. researchgate.net [researchgate.net]

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